

Application Notes and Protocols for Fragrances Containing Citronellyl Hexanoate

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Compound of Interest

Compound Name: Citronellyl hexanoate

Cat. No.: B080941

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the formulation, stability testing, and sensory evaluation of fragrances containing **Citronellyl hexanoate**. This document is intended to guide researchers and scientists in the effective use of this fragrance ingredient in various applications, from fine fragrances to personal care products.

Physicochemical Properties of Citronellyl Hexanoate

Citronellyl hexanoate is a fragrance ingredient with a characteristic fine, rosy, and fruity floral scent.^{[1][2]} Its properties make it a versatile component in many fragrance formulations. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Citronellyl Hexanoate**

Property	Value	Reference
Synonyms	Citronellyl caproate, 3,7-dimethyloct-6-enyl hexanoate	[3]
CAS Number	10580-25-3	[1]
Molecular Formula	C16H30O2	[1]
Molecular Weight	254.41 g/mol	[3]
Appearance	Colorless clear liquid (est.)	[2]
Odor Profile	Fine rose, fruity, floral	[1][2][4]
Boiling Point	240.00 °C @ 760.00 mm Hg	[3]
Flash Point	203.00 °F TCC (95.00 °C)	[4]
Specific Gravity	0.87100 to 0.87600 @ 25.00 °C	[4]
Refractive Index	1.44900 to 1.45000 @ 20.00 °C	[4]
Solubility	Soluble in alcohol; Insoluble in water	[2][5]
Recommended Usage	Up to 8.0% in the fragrance concentrate	[4]

Formulation Protocols

Citronellyl hexanoate can be incorporated into a variety of fragrance applications, including fine fragrances and personal care products. Its rosy and fruity notes can act as a modifier, adding a fresh and floral character to a composition.

Protocol for a Fine Fragrance Formulation (Floral-Fruity Type)

This protocol outlines the steps for creating a simple floral-fruity fine fragrance featuring **Citronellyl hexanoate**.

Objective: To create a balanced floral-fruity fragrance with a noticeable rosy, fruity character.

Materials:

- **Citronellyl hexanoate**
- Linalool (for a fresh, floral-woody note)
- Geranyl Acetate (for a rosy, fruity note)
- Hedione® (for a diffusive, floral-jasmine note)
- Iso E Super® (for a smooth, woody, ambergris-like note)
- Galaxolide® (for a clean, floral, musky note)
- Ethanol (perfumer's grade, 95%)
- Glass beakers
- Pipettes or digital scale
- Glass stirring rod
- Amber glass bottles for storage

Procedure:

- Prepare the Fragrance Concentrate:
 - Accurately weigh or measure the fragrance ingredients into a clean glass beaker according to the proportions in Table 2.
 - Stir the mixture gently with a glass rod until a homogenous solution is achieved.
 - Allow the concentrate to macerate for at least 48 hours in a cool, dark place to allow the different notes to blend and mature.

Table 2: Example Fine Fragrance Concentrate Formulation

Ingredient	Parts (w/w)	Odor Contribution
Iso E Super®	30	Base note, woody, smooth
Galaxolide®	20	Base note, musk, clean
Hedione®	20	Heart note, floral, diffusive
Linalool	15	Top/Heart note, floral, fresh
Citronellyl hexanoate	8	Heart note, rosy, fruity
Geranyl Acetate	7	Top/Heart note, rosy, fruity
Total	100	

- Dilution:
 - Dilute the fragrance concentrate in ethanol. For an Eau de Parfum (EDP) concentration, a typical dilution is 15-20% concentrate to 80-85% ethanol.
 - Slowly add the concentrate to the ethanol while stirring gently.
- Maceration and Filtration:
 - Store the diluted fragrance in a tightly sealed amber glass bottle and allow it to macerate for 2-4 weeks in a cool, dark place. This aging process is crucial for the fragrance to fully develop.
 - After maceration, chill the fragrance to approximately 4°C for 24 hours to precipitate any insoluble materials.
 - Filter the chilled fragrance through a laboratory-grade filter paper to remove any sediment, resulting in a clear final product.
- Final Product:
 - The final product is a floral-fruity fine fragrance ready for bottling.

Fragrance Formulation and Production Workflow

Stability Testing Protocols

Stability testing is essential to ensure that a fragrance maintains its intended physical and chemical properties, as well as its olfactory character, over its shelf life.

Accelerated Stability Testing Protocol

This protocol uses elevated temperatures to predict the long-term stability of the fragrance.

Objective: To assess the stability of the fragrance formulation under accelerated conditions.

Materials:

- Final fragrance formulation in its intended packaging (e.g., glass bottle with sprayer).
- Control sample stored at room temperature (20-25°C) in the dark.
- Temperature-controlled oven or incubator.
- UV light cabinet (optional).

Procedure:

- Sample Preparation:
 - Prepare multiple samples of the final fragrance in its final packaging.
 - Designate one sample as the control and store it under normal conditions.
- Elevated Temperature Storage:
 - Place the test samples in a temperature-controlled oven at 40°C.
 - Maintain the samples at this temperature for a period of 1, 2, and 3 months.
- Evaluation:
 - At each time point (1, 2, and 3 months), remove a sample from the oven and allow it to return to room temperature.

- Compare the test sample to the control sample for the parameters listed in Table 3.

Table 3: Parameters for Stability Evaluation

Parameter	Method of Evaluation	Acceptance Criteria
Color	Visual inspection	No significant change in color compared to the control.
Clarity	Visual inspection	No signs of precipitation or cloudiness.
Odor	Olfactory evaluation by a trained panel	No significant deviation from the original scent profile.
pH (for aqueous products)	pH meter	Within ± 0.5 of the initial pH.
Weight Loss	Gravimetric analysis	Less than 1% weight loss.

- Photostability (Optional):
 - Expose a sample to a controlled source of UV light to simulate exposure to sunlight.
 - Evaluate for any changes in color and odor compared to a control sample stored in the dark.

Accelerated Stability Testing Workflow

Sensory Evaluation Protocols

Sensory evaluation is critical for understanding the olfactory perception of the fragrance and its appeal to consumers.

Protocol for Descriptive Sensory Analysis

This protocol uses a trained panel to describe the olfactory characteristics of the fragrance.

Objective: To obtain a detailed olfactory profile of the fragrance containing **Citronellyl hexanoate**.

Materials:

- Final fragrance formulation.
- Reference standards for key odor descriptors (e.g., rose, fruity, green).
- Odor-free testing environment.
- Perfume smelling strips.
- Data collection forms or software.

Procedure:

- Panelist Training:
 - Select and train a panel of 8-12 individuals on the fundamentals of olfactory evaluation and the specific odor descriptors relevant to the fragrance.
 - Familiarize the panel with the reference standards.
- Sample Presentation:
 - Dip smelling strips into the fragrance sample and allow the alcohol to evaporate for a few seconds.
 - Present the coded samples to the panelists in a randomized order to avoid bias.
- Evaluation:
 - Ask panelists to evaluate the fragrance at different time points (top notes: immediately; heart notes: after 10-15 minutes; base notes: after 1-2 hours).
 - Panelists should rate the intensity of predefined odor descriptors (e.g., rosy, fruity, green, woody, musky) on a scale (e.g., 0-10).
 - Panelists should also provide free-form descriptions of the scent.
- Data Analysis:

- Analyze the intensity ratings statistically to generate an odor profile of the fragrance.
- Compile the free-form descriptions to gain a richer understanding of the fragrance character.

Descriptive Sensory Analysis Pathway

Conclusion

These application notes and protocols provide a framework for the systematic formulation and evaluation of fragrances containing **Citronellyl hexanoate**. By following these detailed methodologies, researchers and fragrance developers can effectively utilize this versatile ingredient to create stable, high-quality, and sensorially pleasing fragrances for a wide range of products. Adherence to standardized testing procedures is crucial for ensuring product quality and consumer satisfaction.

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